

# Proper Disposal of Octanedinitrile: A Comprehensive Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: *Octanedinitrile*

Cat. No.: *B1195947*

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This document provides essential safety and logistical information for the proper disposal of **octanedinitrile**, ensuring the safety of laboratory personnel and compliance with environmental regulations. The following procedures are designed to provide clear, step-by-step guidance for handling and disposing of this chemical.

## Immediate Safety and Handling Precautions

Before handling **octanedinitrile**, it is crucial to be familiar with its potential hazards.

**Octanedinitrile** is harmful if swallowed, inhaled, or in contact with skin and can cause skin and eye irritation.<sup>[1]</sup> It is also toxic to aquatic life with long-lasting effects.<sup>[2]</sup>

Personal Protective Equipment (PPE):

- Gloves: Wear suitable chemical-resistant gloves.
- Eye/Face Protection: Use safety glasses with side shields or goggles. Face shields may be necessary for larger quantities.<sup>[1][3][4]</sup>
- Clothing: A lab coat or other protective clothing is required to prevent skin contact.<sup>[3]</sup>

Handling Procedures:

- Always handle **octanedinitrile** in a well-ventilated area, preferably under a chemical fume hood.[3]
- Avoid direct contact with skin, eyes, and clothing.[3]
- Do not eat, drink, or smoke in areas where **octanedinitrile** is handled or stored.[4][5]
- Wash hands and face thoroughly after handling.[4][5][6]
- Use non-sparking tools and take measures to prevent the buildup of electrostatic charge.[3][4][6]
- Keep containers tightly closed when not in use and store in a cool, dry, and well-ventilated place away from incompatible materials such as oxidizing agents.[3][4][6]

## Spill Response Protocol

In the event of a spill, immediate and appropriate action is necessary to prevent exposure and environmental contamination.

- Evacuate: Evacuate non-essential personnel from the immediate spill area.[7]
- Ventilate: Ensure the area is well-ventilated.
- Contain: Use an inert absorbent material such as sand, earth, or vermiculite to contain the spill.[4][5][7] Do not use combustible materials like sawdust.
- Collect: Carefully collect the absorbed material using non-sparking tools and place it into a suitable, labeled, and closed container for disposal.[4][5][7]
- Decontaminate: Clean the spill area thoroughly with a suitable solvent, followed by soap and water.
- Dispose: Treat all spill cleanup materials as hazardous waste and dispose of them according to the procedures outlined below.

## Step-by-Step Disposal Procedure

The disposal of **octanedinitrile** must be carried out in compliance with all federal, state, and local regulations.<sup>[4][6]</sup> It is classified as hazardous waste and should not be released into the environment, drains, or soil.<sup>[4][7]</sup>

- Waste Collection:
  - Collect waste **octanedinitrile** and any contaminated materials (e.g., absorbent pads, gloves) in a designated, properly labeled, and sealed container.
  - Do not mix with other waste streams unless specifically instructed to do so by your institution's environmental health and safety (EHS) office.
- Consult Regulations:
  - It is the responsibility of the waste generator to comply with all applicable disposal regulations.<sup>[4]</sup>
  - Consult your institution's EHS office for specific guidance and to ensure compliance with local and national regulations (e.g., US EPA 40 CFR Part 261).<sup>[4]</sup>
- Approved Disposal Methods:
  - Approved Waste Disposal Plant: The primary and most recommended method is to send the waste to a licensed and approved hazardous waste disposal facility.<sup>[5]</sup>
  - Incineration: An alternative method is to dissolve or mix the **octanedinitrile** with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.<sup>[4][6]</sup> This should only be performed by a licensed waste disposal service.
- Container Disposal:
  - Empty containers should be treated as hazardous waste and disposed of as unused product.<sup>[4]</sup> Do not reuse empty containers.<sup>[4]</sup>

## Quantitative Data

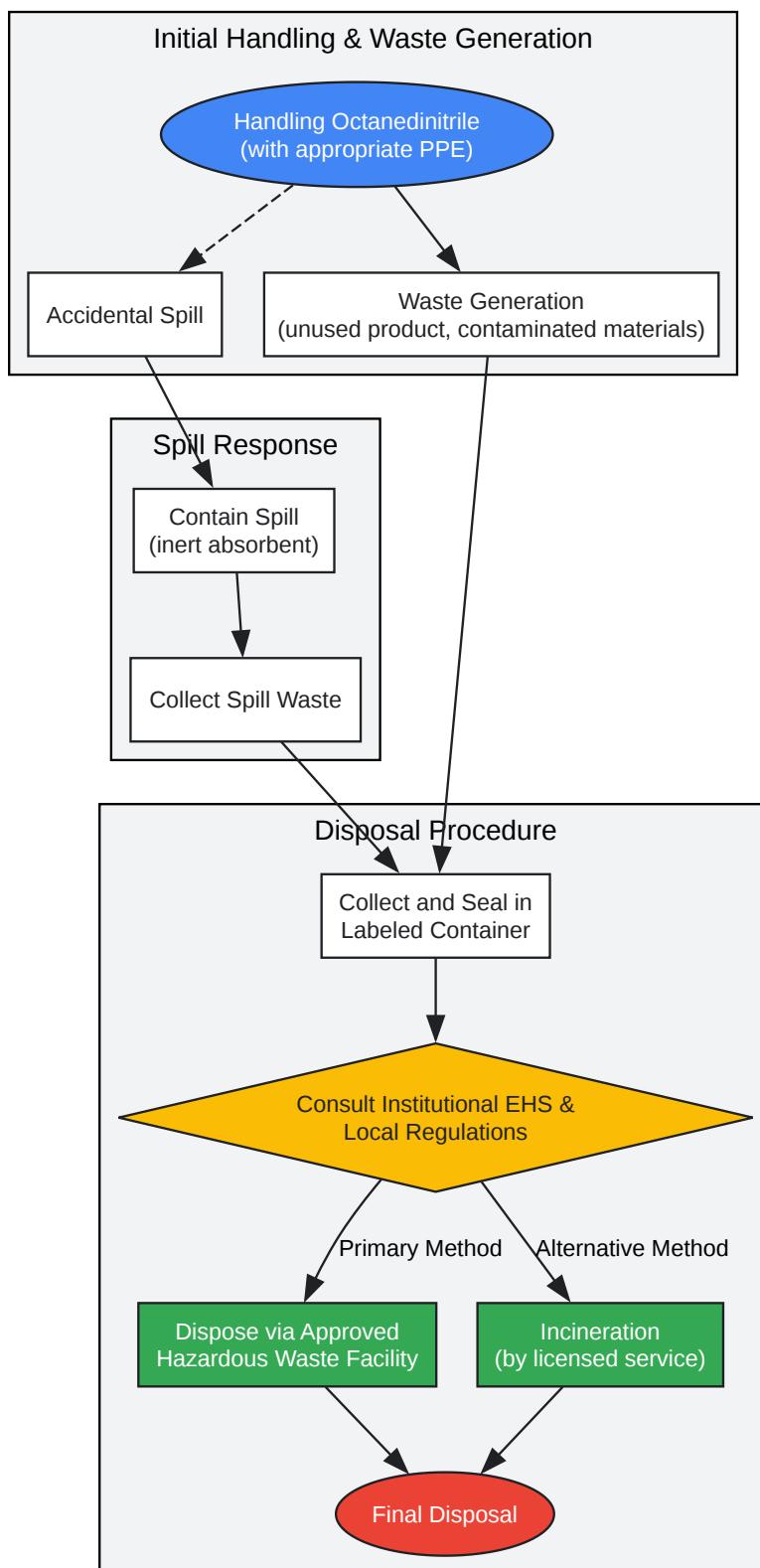
The following table summarizes key physical and chemical properties of **octanedinitrile**.

Property	Value
Melting Point	-45 °C
Boiling Point	198-200 °C
Density	0.814 g/mL at 25 °C
Flash Point	165 °F (74 °C)
Molecular Formula	C8H15N
Molecular Weight	125.21 g/mol

Source:[8]

## Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **octanedinitrile**.

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Caption: Logical workflow for the proper disposal of **octanedinitrile**.

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